

Essential Safety and Operational Guide for Handling Gadofosveset

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Compound of Interest

Compound Name: Gadofosveset

Cat. No.: B10832322

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This guide provides immediate and essential safety, handling, and disposal information for **Gadofosveset** (formerly marketed as Ablavar® or Vasovist®) for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure the safe and effective handling of this gadolinium-based contrast agent in a laboratory setting.

Key Safety and Handling Information

Gadofosveset is a gadolinium-based contrast agent and should be handled with care, following standard laboratory safety protocols for chemical agents. Personal protective equipment (PPE) is crucial to minimize exposure.

Personal Protective Equipment (PPE)

When handling **Gadofosveset**, the following personal protective equipment is mandatory:

- **Gloves:** Wear nitrile or other chemically resistant gloves.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are required.
- **Lab Coat:** A standard laboratory coat should be worn to protect from spills.

Emergency Procedures

In the event of exposure, follow these procedures immediately:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation develops.
- **Inhalation:** Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- **Ingestion:** Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Quantitative Data Summary

The following table summarizes key quantitative data for **Gadofosveset** trisodium.

Property	Value
Molar Mass	975.88 g/mol (monohydrate)[1]
	957.9 g/mol (anhydrous)[2][3]
Appearance	Clear, colorless to pale yellow solution[4]
Concentration in Vial	0.25 mmol/mL (244 mg/mL)[4][5]
T1 Relaxivity (1.5 T)	18-20 mM ⁻¹ s ⁻¹ [5]
Excretion	~95% renal, ~5% hepatic[5]

Experimental Protocol: Preparation of a Diluted Gadofosveset Solution for In Vitro Studies

This is a representative protocol and should be adapted based on specific experimental needs.

Objective: To prepare a sterile 1 mM solution of **Gadofosveset** from a commercial vial for use in cell culture experiments.

Materials:

- **Gadofosveset** (0.25 mmol/mL) in a sealed vial
- Sterile, pyrogen-free water for injection or appropriate cell culture medium
- Sterile syringes and needles
- Sterile, conical tubes (15 mL and 50 mL)
- Calibrated micropipettes and sterile tips
- Biological safety cabinet (BSC)

Procedure:

- Preparation:
 - Don the appropriate PPE (gloves, safety glasses, lab coat).
 - Perform all sterile manipulations within a certified BSC.
 - Wipe down the exterior of the **Gadofosveset** vial with 70% ethanol.
- Initial Dilution:
 - Using a sterile syringe and needle, withdraw 0.2 mL of the 0.25 mmol/mL **Gadofosveset** solution.
 - Dispense the solution into a sterile 50 mL conical tube.
 - Add 49.8 mL of sterile water for injection or cell culture medium to the conical tube.
 - Cap the tube and gently invert several times to mix thoroughly. This results in a 1 mM solution.
- Final Dilutions (if required):

- For lower concentrations, perform serial dilutions from the 1 mM stock solution using sterile technique. For example, to prepare a 100 μ M solution, add 1 mL of the 1 mM stock to 9 mL of the desired sterile diluent.
- Storage:
 - Store the prepared solutions at 2-8°C. Use immediately if possible. The product information states that after first opening, the medicinal product should be used immediately[4].

Disposal Plan

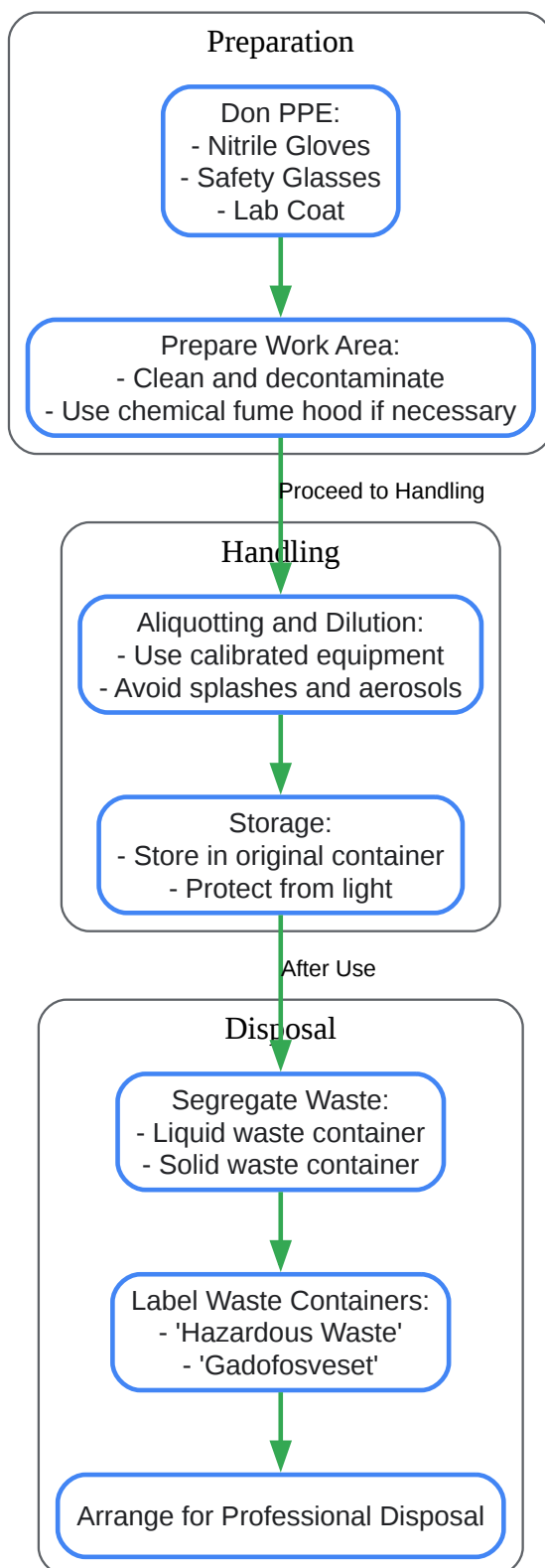
All materials contaminated with **Gadofosveset**, including unused solutions, pipette tips, vials, and gloves, must be disposed of as hazardous chemical waste.

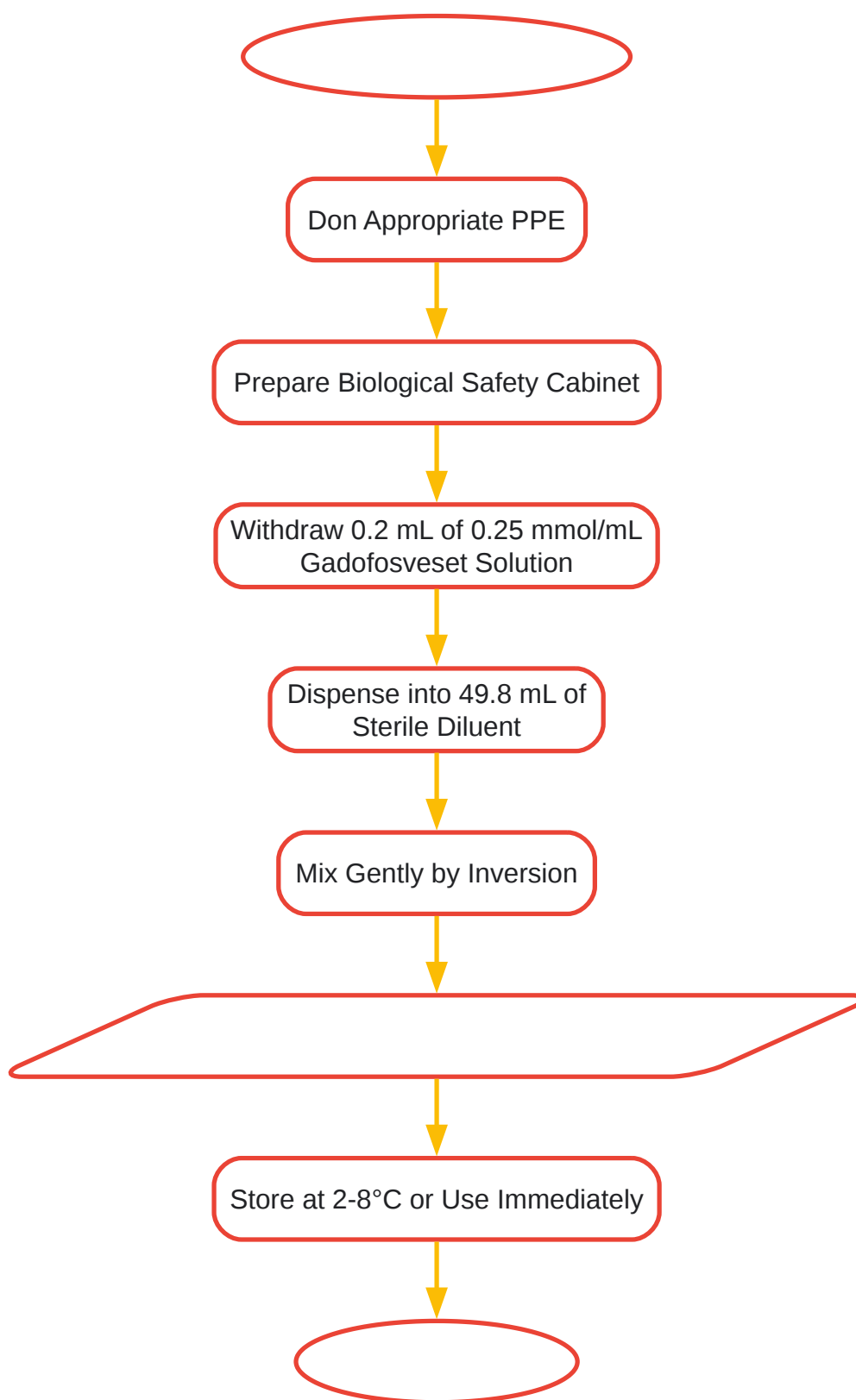
- Liquid Waste: Collect all liquid waste containing **Gadofosveset** in a clearly labeled, sealed, and chemically resistant container. Do not dispose of it down the drain[6].
- Solid Waste: All contaminated solid waste (e.g., gloves, pipette tips, empty vials) should be placed in a designated hazardous waste container.
- Disposal: Arrange for pickup and disposal by a certified hazardous waste management service in accordance with local, state, and federal regulations[6].

Visualizations

Safe Handling Workflow

The following diagram illustrates the essential steps for the safe handling of **Gadofosveset** in a laboratory environment.





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